

Measuring p70S6 Kinase Activity: A Guide for Researchers

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Compound of Interest

Compound Name: S6 Kinase Substrate Peptide 32

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Application Notes and Protocols for the In Vitro Assessment of p70 Ribosomal S6 Kinase (p70S6K) Activity Using Peptide Substrates.

This document provides detailed application notes and experimental protocols for measuring the activity of p70S6 Kinase (p70S6K), a critical serine/threonine kinase in the PI3K/Akt/mTOR signaling pathway. These protocols are designed for researchers, scientists, and drug development professionals investigating p70S6K function and identifying novel inhibitors.

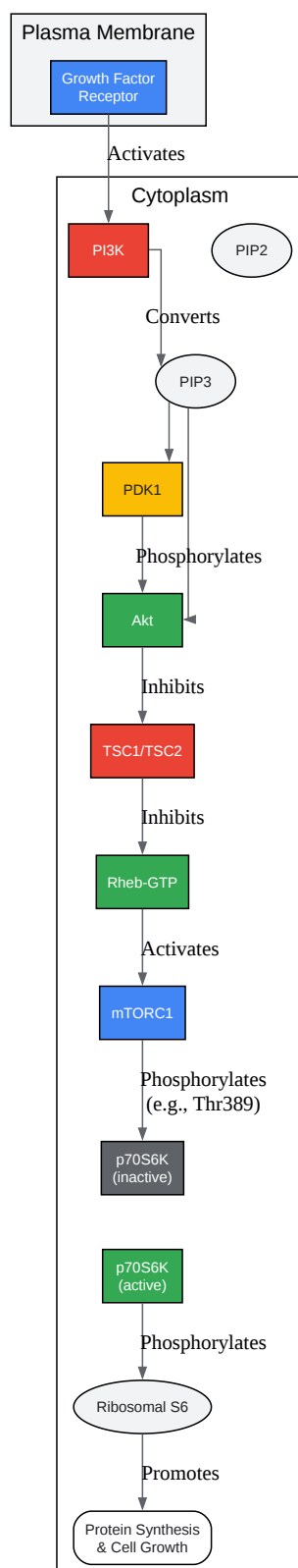
Introduction to p70S6K

The 70 kDa ribosomal protein S6 kinase (p70S6K) is a key regulator of cell growth, proliferation, and survival.^[1] It is a downstream effector of the mTOR signaling pathway and, upon activation, phosphorylates several substrates, most notably the 40S ribosomal protein S6.^[2] This phosphorylation event enhances the translation of specific mRNAs, thereby promoting protein synthesis. Dysregulation of the p70S6K signaling pathway is implicated in various diseases, including cancer and metabolic disorders, making it an attractive target for therapeutic intervention.

Measuring p70S6K activity is crucial for understanding its biological roles and for the development of specific inhibitors. In vitro kinase assays using purified, active p70S6K and a specific peptide substrate provide a robust and sensitive method for this purpose.

p70S6K Signaling Pathway

The activation of p70S6K is a multi-step process involving several upstream kinases. The pathway is typically initiated by growth factors or insulin, leading to the activation of PI3K and subsequently Akt. Akt, in turn, activates mTORC1, which then directly phosphorylates p70S6K at key residues, leading to its full activation.



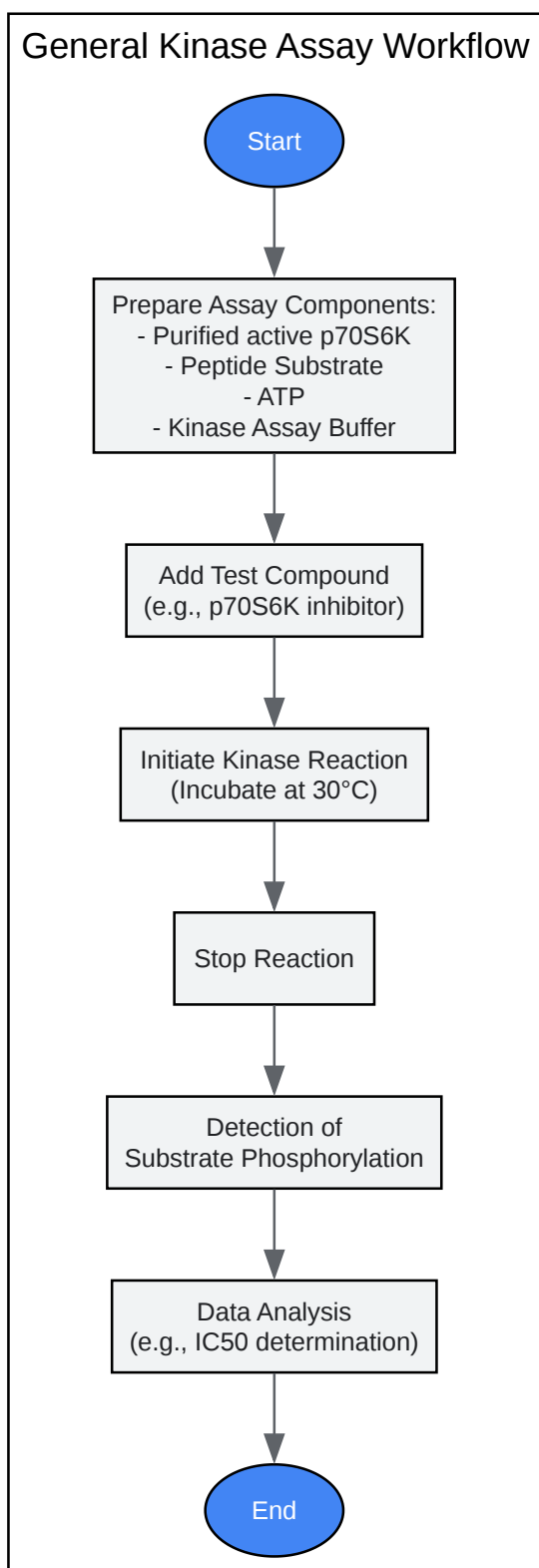
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Figure 1: Simplified p70S6K Signaling Pathway.

Principles of p70S6K Peptide Substrate Assays

In vitro p70S6K activity assays are based on the enzymatic transfer of the gamma-phosphate from ATP to a specific peptide substrate by purified, active p70S6K. The extent of this phosphorylation can be quantified using various detection methods.

A common workflow for a p70S6K kinase assay involves the following steps:



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References

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- 2. Structural Basis of Human p70 Ribosomal S6 Kinase-1 Regulation by Activation Loop Phosphorylation - PMC [pmc.ncbi.nlm.nih.gov]
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